

Application Note: Advanced Recrystallization Technique

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Compound of Interest

Compound Name: 2-Phenoxypropionic acid
CAS No.: 1912-21-6
Cat. No.: B154826

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Target Audience: Chemical Researchers, Process Scientists, and Drug Development Professionals Document Type: Technical Protocol & Application

Executive Summary

2-Phenoxypropionic acid (2-PPA) is a critical organic building block widely utilized in the synthesis of aryloxypropionic acid herbicides (such as halo enantioselective reactions or biological assays, achieving high chemical and polymorphic purity is paramount. This application note details field-prove 2-PPA crystals.

Physicochemical Profiling

Before designing a crystallization workflow, it is necessary to understand the target molecule's physical properties. 2-PPA contains both a hydrophobi

Table 1: Physicochemical Properties of **2-Phenoxypropionic Acid**

Property	Value
IUPAC Name	2-phenoxypropanoic acid
CAS Number	940-31-8
Molecular Weight	166.17 g/mol
Melting Point	112–115 °C
Solubility Profile	Soluble in ethanol, ether; limited in cold water[3],[4].

Thermodynamic & Mechanistic Principles of 2-PPA Crystallization

Crystallization is not merely a separation technique; it is a highly controlled phase transition governed by thermodynamics and kinetics.

- Solvent Selection Causality:** 2-PPA exhibits limited solubility in cold water due to the hydrophobic bulk of its phenoxy group[3]. However, at elevated temperatures, it forms hydrogen bonds with water, leading to complete dissolution[5].
- Cooling Kinetics:** Rapid cooling forces the system into a state of high supersaturation, triggering instantaneous, chaotic nucleation. This traps the system in the metastable zone. This favors the thermodynamic growth of existing nuclei over the creation of new ones, yielding highly pure, ma

Process Visualization

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Workflow of **2-Phenoxypropionic Acid** Recrystallization.

Experimental Protocols

Protocol A: Single-Solvent Recrystallization (Aqueous System)

This method leverages the steep temperature-dependent solubility curve of 2-PPA in water^[5]. It is highly recommended for removing polar impurities

Step-by-Step Methodology:

- Preparation: Weigh 10.0 g of crude 2-PPA into a 250 mL Erlenmeyer flask.
- Heating: Bring 150 mL of distilled water to a gentle boil (approx. 95–100 °C) on a hot plate.
- Dissolution: Gradually add the near-boiling water to the crude solid in 10 mL increments while swirling continuously. Causality: Incremental addition

- Hot Filtration: Immediately filter the hot solution through a fluted filter paper in a stemless funnel pre-heated with hot solvent. Causality: A stemless
- Controlled Cooling: Cover the flask with a watch glass and allow it to cool undisturbed on the benchtop to room temperature (approx. 20 °C) over 2
- Yield Maximization: Once at room temperature, transfer the flask to an ice-water bath (0–5 °C) for 30 minutes to crash out the remaining dissolved
- Isolation: Collect the crystals via vacuum filtration using a Büchner funnel. Wash the filter cake with 10 mL of ice-cold distilled water. Causality: Ice-
- Drying: Dry the crystals in a vacuum oven at 45 °C for 12–24 hours until a constant weight is achieved.

Protocol B: Mixed-Solvent (Anti-Solvent) Recrystallization (Ethanol/Water)

When impurities have similar aqueous solubility to 2-PPA, a mixed-solvent system provides an alternative thermodynamic pathway. Ethanol acts as the

Step-by-Step Methodology:

- Dissolution: Dissolve 10.0 g of crude 2-PPA in a minimum volume (approx. 15–20 mL) of boiling ethanol.
- Anti-Solvent Addition: While maintaining the solution at a gentle boil, add hot distilled water dropwise until the solution becomes persistently cloudy
- Clarification: Add boiling ethanol drop-by-drop (usually 1–3 mL) until the solution just turns clear again.
- Cooling & Isolation: Remove from heat, allow to cool slowly to room temperature, and chill in an ice bath. Filter under vacuum and wash with an ice

Quality Attributes & Analytical Validation (Self-Validating System)

To ensure the protocol was successful, the isolated crystals must be subjected to validation. This acts as a self-correcting feedback loop for the chem

- Melting Point Determination: The pure crystals must exhibit a sharp melting point between 112 °C and 115 °C. A melting range broader than 2 °C o
- HPLC Analysis: For pharmaceutical applications, verify chemical purity via High-Performance Liquid Chromatography (HPLC). The target purity sh
- Yield Calculation: A successful recrystallization should yield between 75% and 85% recovery. Yields >90% often indicate trapped mother liquor (fals

References[7] "Separation of a Mixture" - nau.edu. URL:https://vertexaisearch.cloudredirect/AUZIYQEA6loQo2GuHe1mzJjous4r8jalivFXhsYosiA6-EL5zjZ62-t5b9wPTmQgJ6RIBc0dgt_pWJJ4u4tJXHZ_tbmrmsoID1krg8eRMJOZ3pkw3HtUMVhCmBY6R7sigmaaldrich.com. URL:[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH4PANUQs47wn3bAW40UhSnICqOJvNvOXJwEI10ksskVK2zWIKV-oe0ObT_Zjih7fGKiW_45g-B-aZkX7kZjY\[2\]](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH4PANUQs47wn3bAW40UhSnICqOJvNvOXJwEI10ksskVK2zWIKV-oe0ObT_Zjih7fGKiW_45g-B-aZkX7kZjY[2]) "DL-2-Phenoxypropionic acid | C9H10O URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHW1I9Nn5gRdxCZPiwnXvmHLI_1jg2brJbP9utZN2ZtE9uAa0H324VrRQnbWFUQKQjKIO4Phenoxypropionic acid | CymitQuimica" - cymitquimica.com. 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